

MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan analytical characterization methods

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan

Cat. No.: S12863348

Get Quote

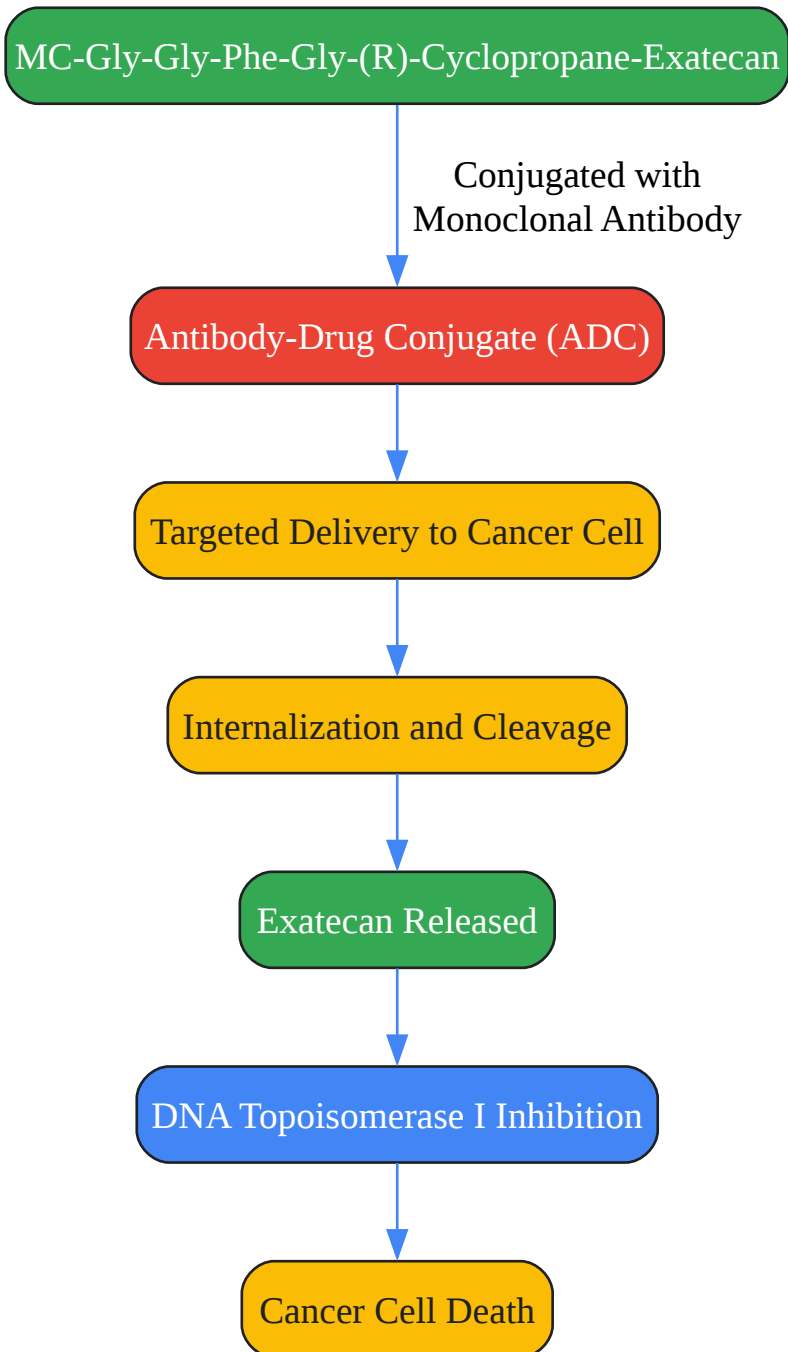
Available Physicochemical Data

The table below consolidates the basic identifying information and properties for **MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan** from the supplier sources [1] [2] [3].

Property	Details
CAS Number	2414254-51-4 [1] [2] [3]
Synonyms	SHR-A1811 Drug-linker [1]
Molecular Formula	C ₅₅ H ₆₀ FN ₉ O ₁₃ [1] [2] [4]
Molecular Weight	1074.12 g/mol [1] [2] [4]
Appearance	Solid; White to light yellow/off-white powder [1] [4]
Biological Activity	Agent-linker conjugate for Antibody-Drug Conjugates (ADCs). Contains Exatecan, a DNA Topoisomerase I inhibitor (IC ₅₀ = 2.2 μM) [1] [2] [4].
Storage	-20°C, sealed storage, away from moisture and light [1] [4]

Biological Context and Role in ADCs

To help with your research, here is how this compound functions as part of a cutting-edge therapeutic platform.



[Click to download full resolution via product page](#)

MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan is a **drug-linker conjugate**, a key component in building Antibody-Drug Conjugates (ADCs) [1] [2]. ADCs are advanced targeted therapies that use a monoclonal antibody to deliver a potent cytotoxic drug specifically to cancer cells [5] [6]. The "linker" part is crucial for keeping the toxic payload attached to the antibody while in the bloodstream and releasing it inside the target cell [5] [6].

The payload contained in this conjugate is **Exatecan**, which works by inhibiting the enzyme DNA Topoisomerase I, leading to DNA damage and cell death [1] [2] [4].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan (Synonyms [medchemexpress.com])
2. - MC - Gly - Gly - Phe -(Gly)- R - Cyclopropane | TargetMol Exatecan [targetmol.com]
3. CAS No : 2414254-51-4 | Product Name : MC - Gly - Gly - Phe - Gly ... [pharmaffiliates.com]
4. - MC - Gly - Gly - Phe -(Gly)- R - Cyclopropane ... Exatecan [peptidedb.com]
5. Antibody–Drug Conjugates (ADCs): current and future ... [pmc.ncbi.nlm.nih.gov]
6. Antibody–Drug Conjugates (ADCs): current and future ... [jhoonline.biomedcentral.com]

To cite this document: Smolecule. [MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan analytical characterization methods]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b12863348#mc-gly-gly-phe-gly-r-cyclopropane-exatecan-analytical-characterization-methods>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com